

Fukinolic Acid: A Technical Guide to its Role in Plant Secondary Metabolism

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Compound of Interest

Compound Name: *Fukinolic Acid*

Cat. No.: *B1232405*

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Abstract

Fukinolic acid, a notable hydroxycinnamic acid ester, is a specialized metabolite found in a select number of plant species. This technical guide provides a comprehensive overview of **fukinolic acid**, detailing its chemical structure, biosynthetic origins, and its putative role in plant secondary metabolism, with a particular focus on plant defense mechanisms. While research into the specific functions of **fukinolic acid** within plants is ongoing, this document synthesizes the current understanding of its biological activities, drawing parallels from the broader class of phenolic compounds. This guide also presents detailed experimental protocols for the extraction and quantification of **fukinolic acid** and its derivatives, alongside a discussion of the signaling pathways in which it is likely involved.

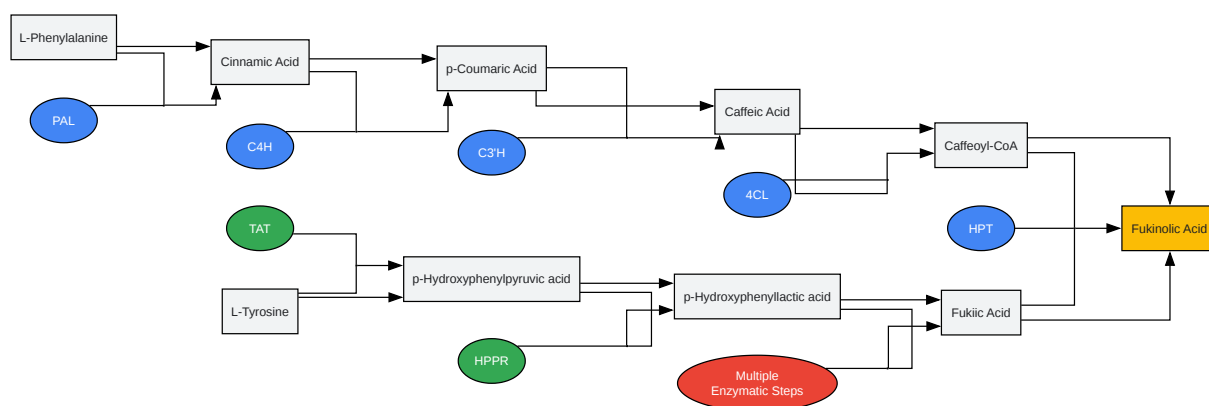
Introduction

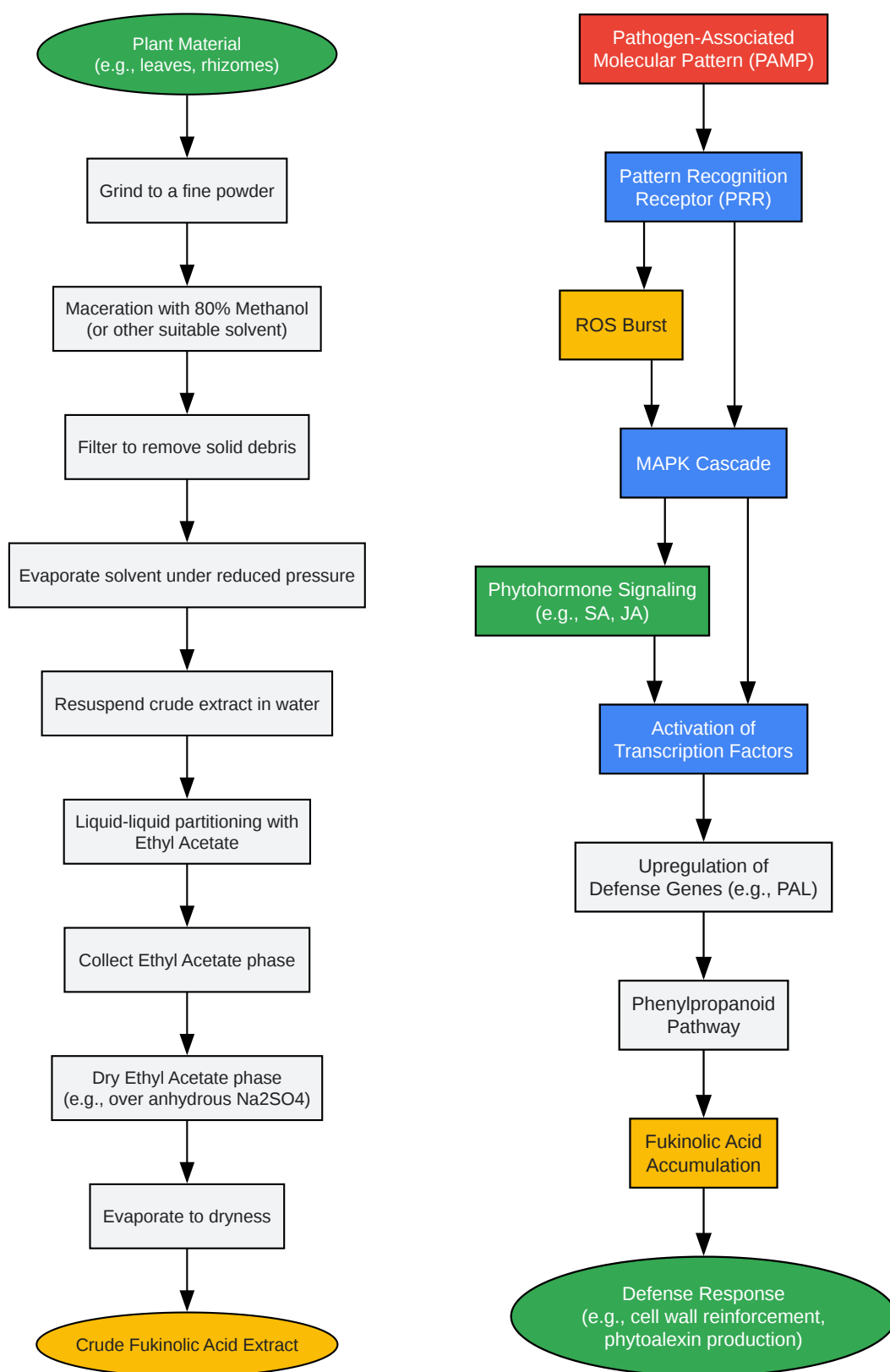
Fukinolic acid is a naturally occurring phenolic compound that has garnered interest for its potential pharmacological activities.[1][2] It is primarily found in plants of the *Actaea* (formerly *Cimicifuga*) genus and in *Petasites japonicus*. [3] As a derivative of the phenylpropanoid pathway, **fukinolic acid** is part of a large family of secondary metabolites that are crucial for a plant's interaction with its environment.[4] These compounds are often involved in defense against herbivores and pathogens, as well as providing protection from abiotic stressors such as UV radiation.[2] This guide will delve into the known aspects of **fukinolic acid's** biochemistry and its presumed role in the intricate network of plant secondary metabolism.

Chemical Structure and Biosynthesis

Fukinolic acid is an ester formed from caffeic acid and fukiic acid.^[3] Its biosynthesis is an extension of the well-established phenylpropanoid pathway, which converts the amino acid phenylalanine into a variety of phenolic compounds.

The proposed biosynthetic pathway for **fukinolic acid** is as follows:





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